

Chemical properties of Paclitaxel C

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Compound of Interest

Compound Name: *Paclitaxel C*

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An In-depth Technical Guide on the Chemical Properties of Paclitaxel

Originally isolated from the bark of the Pacific yew tree, *Taxus brevifolia*, Paclitaxel is a highly functionalized diterpenoid that has become a cornerstone in chemotherapy.^{[1][2]} Its potent antitumor activity against a range of cancers, including ovarian, breast, and lung cancer, stems from its unique mechanism of action and complex chemical structure.^{[1][3]} This guide provides a comprehensive overview of the core chemical properties of Paclitaxel, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Paclitaxel is a white to off-white crystalline powder characterized by a complex molecular architecture.^{[1][4]} It is a highly lipophilic molecule, which contributes to its very low solubility in water.^{[1][5]} Its foundational chemical and physical characteristics are summarized below.

Property	Value	Reference(s)
IUPAC Name	(2 α ,4 α ,5 β ,7 β ,10 β ,13 α)-4,10-Bis(acetyloxy)-13-[[[(2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoyl]oxy]-1,7-dihydroxy-9-oxo-5,20-epoxytax-11-en-2-yl benzoate	[1][6]
Molecular Formula	C ₄₇ H ₅₁ NO ₁₄	[1][6]
Molecular Weight	853.9 g/mol	[1][6]
Appearance	White to off-white crystalline powder	[1][4][7]
Melting Point	213–217 °C (decomposes)	[2][5][7]
Optical Rotation	[α] _D ²⁰ -49° (c=1, methanol)	[7]
UV max (Methanol)	227 nm, 273 nm	[7][8]
CAS Number	33069-62-4	[1]

Chemical Structure

The potent biological activity of Paclitaxel is intrinsically linked to its complex and sterically demanding chemical structure. This structure features a tetracyclic diterpenoid core, known as the taxane ring system, and a critical C-13 ester side chain, which is essential for its antitumor activity.[1][5] The molecule contains eleven stereocenters.[9]

Key functional groups present in the Paclitaxel molecule include:

- Esters[9][10][11]
- Amide[9][10][11]
- Alcohols (Hydroxyls)[9][10][11]
- Ketone[9][10]

- Oxetane ring[5][12]
- Aromatic (Phenyl) groups[9][11]

Solubility Profile

Paclitaxel's high lipophilicity results in poor aqueous solubility, a significant challenge in its formulation and delivery.[1][5][13] It is practically insoluble in water but shows good solubility in various organic solvents.[7][8] For experimental purposes, it is often dissolved in solvents like dimethyl sulfoxide (DMSO), ethanol, or a mixture of co-solvents and surfactants.[13][14][15]

Solvent	Solubility	Reference(s)
Water	Extremely low (~0.1 µg/mL to 5.56 mg/L)	[2][4][15][16]
DMSO	~5 mg/mL to 200 mg/mL	[14][17]
Ethanol	~1.5 mg/mL to 40 mg/mL	[14][17]
Dimethyl formamide (DMF)	~5 mg/mL	[14]
PEG 400	High solubility due to hydrophobic interactions	[13]
DMSO:PBS (pH 7.2) (1:10)	~0.1 mg/mL	[14]
Tween 80	~90.08 mg/mL	[18]
Myrj 52	~62.05 mg/mL	[18]

Stability and Degradation

The stability of Paclitaxel is influenced by pH, temperature, and the solvent system.[13][19] The molecule contains numerous hydrolysable ester groups and a strained oxetane ring, making it susceptible to degradation.[12]

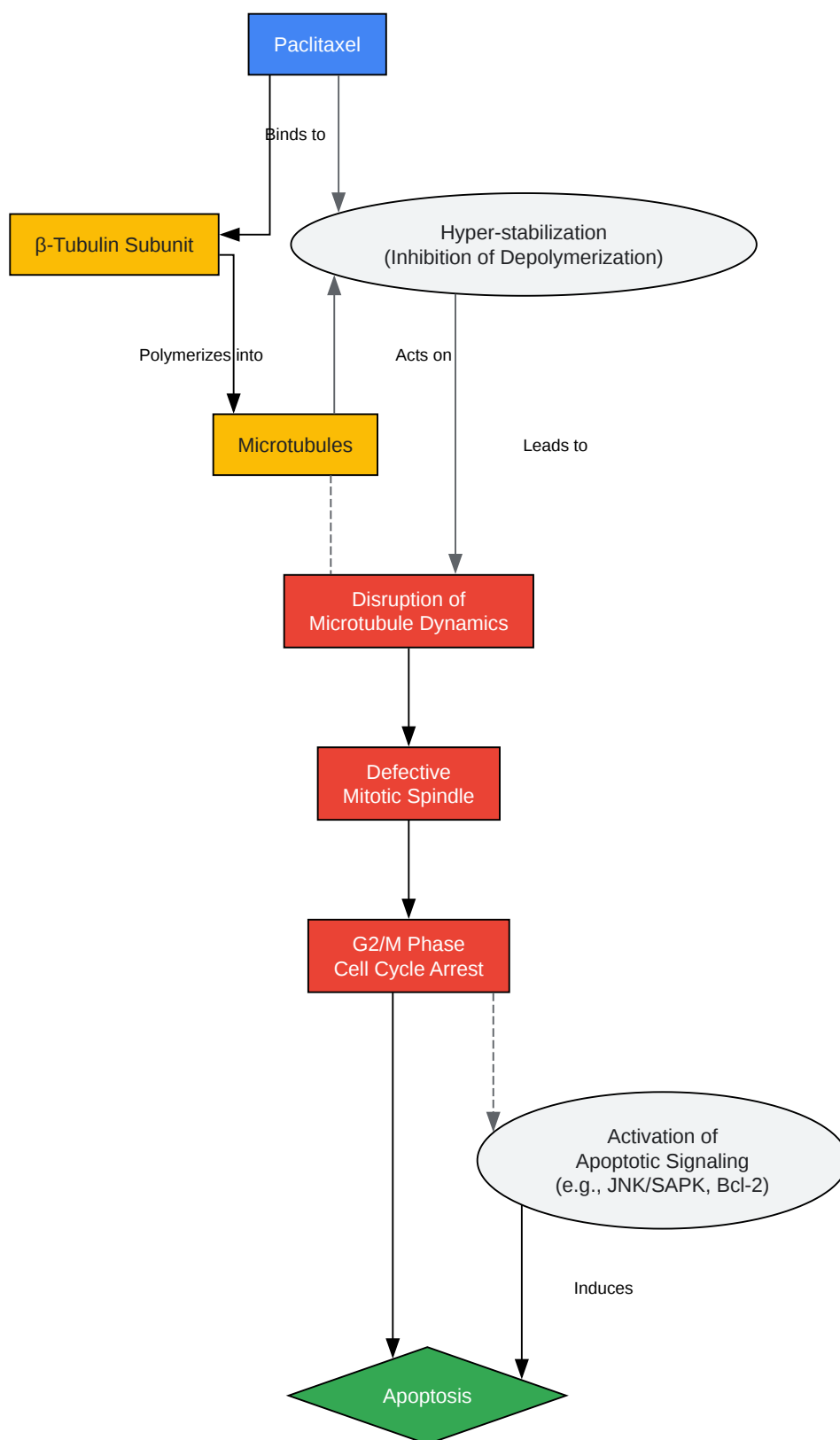
- pH Stability: Paclitaxel exhibits its greatest stability in aqueous solutions at a pH range of 3 to 5.[12][13][20] Under neutral to basic conditions (pH > 6-7), it undergoes base-catalyzed

degradation, primarily through epimerization at the C-7 position and hydrolysis of its ester groups.[21][22]

- Degradation Pathways: The main degradation pathways include:
 - Epimerization: Reversible conversion to 7-epi-paclitaxel, which is thermodynamically more stable. This process is base-catalyzed and does not occur under acidic conditions.[12][21]
 - Hydrolysis: Cleavage of the ester side chain at C-13 is a primary hydrolytic pathway, followed by cleavage of the ester bonds at C-10, C-2, and C-4.[12][22]
 - Oxetane Ring Cleavage: The strained four-membered ether ring can be cleaved under acidic conditions.[12]
- Common Degradants: Key degradation byproducts include 7-epi-taxol, 10-deacetyltaxol, and baccatin III.[23]

Mechanism of Action and Signaling Pathways

Paclitaxel's primary mechanism of action is the disruption of microtubule dynamics, which are essential for cell division.[24][25] It binds to the β -tubulin subunit of microtubules, promoting the assembly of tubulin into excessively stable, non-functional microtubules and inhibiting their disassembly.[6][25] This hyper-stabilization disrupts the normal formation of the mitotic spindle, leading to cell cycle arrest in the G2/M phase and subsequent programmed cell death (apoptosis).[23][25][26] In addition to its primary action, **Paclitaxel** can induce apoptosis through various signaling pathways, including the activation of the c-Jun N-terminal kinase/stress-activated protein kinase (JNK/SAPK) pathway and modulation of Bcl-2 family proteins.[24][25]



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Simplified signaling pathway of Paclitaxel's mechanism of action.

Experimental Protocols

Protocol 1: Determination of Paclitaxel Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of Paclitaxel in a given solvent system.[\[13\]](#)

Materials:

- Paclitaxel powder
- Selected solvent (e.g., purified water, PBS, ethanol)
- Glass vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- HPLC system for quantification
- 0.22 μm syringe filters

Methodology:

- **Sample Preparation:** Add an excess amount of Paclitaxel powder to a series of glass vials. The amount should be sufficient to ensure that a saturated solution is formed and undissolved solid remains.
- **Solvent Addition:** Add a known volume of the desired solvent to each vial.
- **Equilibration:** Seal the vials tightly and place them in a shaking incubator set to a constant temperature (e.g., 25°C or 37°C). Agitate the vials for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After incubation, allow the vials to stand undisturbed to let the excess solid settle. Alternatively, centrifuge the vials at a high speed (e.g., 10,000 rpm for 15

minutes) to pellet the undissolved Paclitaxel.

- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Immediately filter the aliquot through a 0.22 µm syringe filter to remove any remaining microparticles.
- **Quantification:** Dilute the clear filtrate with a suitable mobile phase to a concentration within the calibrated range of the HPLC method. Analyze the diluted sample by a validated HPLC-UV method to determine the concentration of dissolved Paclitaxel.[\[27\]](#)
- **Data Analysis:** The measured concentration represents the equilibrium solubility of Paclitaxel in the tested solvent under the specified conditions. The experiment should be performed in triplicate to ensure reproducibility.

Protocol 2: Assessment of Paclitaxel Stability by RP-HPLC

This protocol describes a stability-indicating Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method to monitor the degradation of Paclitaxel over time.[\[23\]](#)[\[27\]](#)[\[28\]](#)

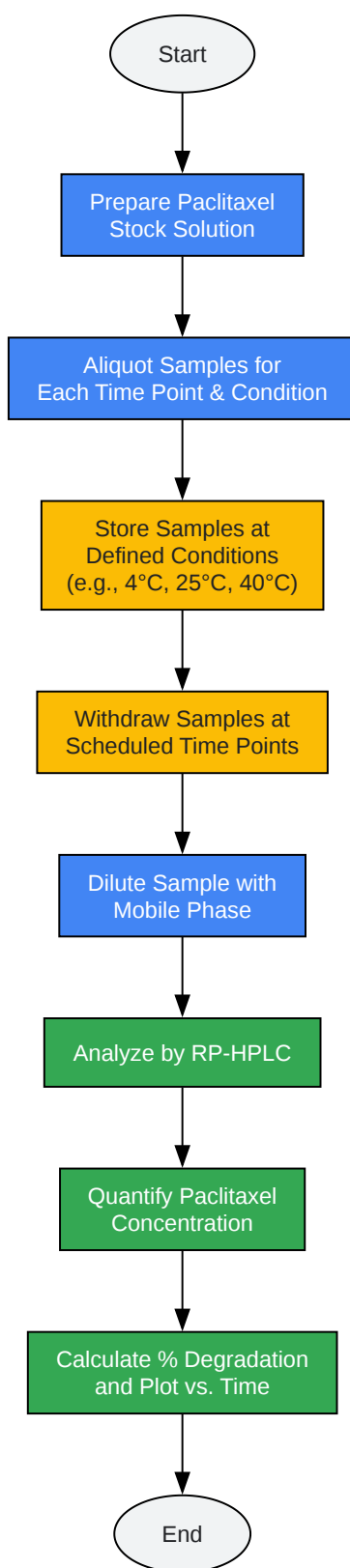
Materials:

- Paclitaxel
- Solvent for stock solution (e.g., DMSO, Ethanol)
- Aqueous buffer or formulation vehicle for stability testing
- HPLC system with UV detector
- RP-C18 column (e.g., 250 x 4.0 mm, 5 µm)
- Mobile phase (e.g., Methanol:Water, 80:20 v/v)[\[27\]](#)
- Incubators or water baths set to desired temperatures (e.g., 4°C, 25°C, 40°C)

Methodology:

- Preparation of Solutions:
 - Paclitaxel Stock Solution: Prepare a concentrated stock solution of Paclitaxel (e.g., 1 mg/mL) in an appropriate organic solvent.[\[23\]](#)
 - Test Solutions: Dilute the stock solution with the desired aqueous buffer or vehicle to the final test concentration.
 - Standard Solutions: Prepare a series of standard solutions of Paclitaxel in the mobile phase to generate a calibration curve (e.g., 0.05-20 µg/mL).[\[27\]](#)[\[28\]](#)
- Stability Study Setup:
 - Dispense aliquots of the test solution into multiple vials for each storage condition (temperature, light exposure) and time point.
 - Store the vials under the specified conditions. For an initial time point (T=0), immediately analyze a sample after preparation.
- Sample Analysis:
 - At each scheduled time point (e.g., 0, 24, 48, 72 hours, 1 week), retrieve a vial from each storage condition.[\[23\]](#)
 - Dilute the sample with the mobile phase to a concentration within the calibration curve range.
 - Inject the prepared sample into the HPLC system. Set the UV detector to 227 nm or 230 nm.[\[8\]](#)[\[27\]](#)
 - Record the chromatogram, noting the peak area of Paclitaxel and the appearance of any new peaks corresponding to degradation products.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area of the standards versus their concentrations.

- Use the regression equation from the calibration curve to calculate the concentration of Paclitaxel remaining in each sample at each time point.
- Calculate the percentage of Paclitaxel remaining relative to the initial (T=0) concentration.
- Plot the percentage of remaining Paclitaxel against time for each condition to determine the degradation rate and profile.



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Workflow for a Paclitaxel stability study using RP-HPLC.

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